

Application Notes and Protocols for Water Hardness Determination using Eriochrome Black T

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Compound of Interest

Compound Name: Solochrome Black

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Introduction

Water hardness is a common quality parameter that is primarily determined by the concentration of calcium (Ca^{2+}) and magnesium (Mg^{2+}) ions.[1][2] The determination of water hardness is crucial in various fields, including industrial processes, environmental monitoring, and drug development, where water quality can significantly impact outcomes. One of the most reliable and widely used methods for determining total water hardness is through complexometric titration with ethylenediaminetetraacetic acid (EDTA) using Eriochrome Black T (EBT) as a metal ion indicator.[1][2][3][4] This method provides accurate and reproducible results.[2]

Principle of the Method

Complexometric titration for water hardness is based on the reaction of Ca^{2+} and Mg^{2+} ions with a chelating agent, EDTA.[1][2][5] The titration is carried out at a pH of approximately 10, which is maintained by an ammonia buffer solution, to ensure the stability of the metal-EDTA complexes.[1][2][6]

Eriochrome Black T is used as an indicator. In the presence of Ca^{2+} and Mg^{2+} ions at pH 10, EBT forms a wine-red complex.[1][7][8] During the titration, the stronger chelating agent, EDTA, is added and progressively binds with the free Ca^{2+} and Mg^{2+} ions.[1] Once all the free metal ions have been complexed by EDTA, the EDTA then displaces the EBT from the metal-EBT

complex. This releases the free indicator into the solution, causing a sharp color change from wine-red to a distinct blue, which signals the endpoint of the titration.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the determination of water hardness using the Eriochrome Black T method.

| Parameter | Value/Range | Notes |
|------------------------------|--|--|
| Reagents | | |
| Standard EDTA Solution | 0.01 M | Can be prepared from analytical grade disodium EDTA. [4] [10] [11] |
| Ammonia Buffer (pH 10) | pH ~10 | A mixture of ammonium chloride and ammonium hydroxide. [8] [12] |
| Eriochrome Black T Indicator | 3-5 drops per 50 mL sample | A solution of the dye in a suitable solvent like ethanol. [1] [3] |
| Sample and Titration | | |
| Water Sample Volume | 50 mL or 100 mL | The volume can be adjusted based on the expected hardness. [1] [12] |
| Titration Endpoint | Wine-red to blue | The color change should be sharp and distinct. [1] [7] [8] |
| Precision and Accuracy | | |
| Relative Standard Deviation | 3% - 7% for mean hardness of 50.5 - 312 mg/L | Precision varies with the concentration of hardness. [2] |

Experimental Protocol

1. Reagent Preparation

- 0.01 M Standard EDTA Solution:
 - Dry analytical grade disodium ethylenediaminetetraacetate ($\text{Na}_2\text{H}_2\text{EDTA}\cdot 2\text{H}_2\text{O}$) at 80°C for 1-2 hours.[\[4\]](#)[\[11\]](#)
 - Accurately weigh approximately 3.7224 g of the dried reagent.[\[10\]](#)
 - Dissolve the weighed EDTA in distilled or deionized water in a 1 L volumetric flask and make up to the mark.[\[10\]](#)[\[11\]](#)
- Ammonia Buffer Solution (pH 10):
 - Dissolve 67.5 g of ammonium chloride (NH_4Cl) in 570 mL of concentrated ammonium hydroxide (NH_4OH).[\[8\]](#)
 - Dilute the solution to 1 L with distilled water.[\[8\]](#)
 - Safety Note: Concentrated ammonia is corrosive and should be handled in a fume hood with appropriate personal protective equipment.[\[5\]](#)
- Eriochrome Black T Indicator Solution:
 - Dissolve 0.4-0.5 g of Eriochrome Black T powder in 100 mL of a suitable solvent such as 95% ethyl alcohol.[\[3\]](#)[\[8\]](#) Some formulations may include other reagents like hydroxylamine hydrochloride to improve stability.[\[3\]](#)[\[8\]](#)

2. Titration Procedure

- Sample Preparation: Pipette a known volume (e.g., 50 mL) of the water sample into a clean 250 mL conical flask.[\[1\]](#)[\[7\]](#)
- pH Adjustment: Add 1-2 mL of the ammonia buffer solution to the water sample to adjust the pH to approximately 10.[\[1\]](#)[\[7\]](#)
- Indicator Addition: Add 3-5 drops of the Eriochrome Black T indicator solution to the flask. The solution should turn a wine-red color if hardness is present.[\[1\]](#)[\[3\]](#)[\[7\]](#)

- Titration: Fill a burette with the standard 0.01 M EDTA solution and record the initial volume. Titrate the water sample with the EDTA solution, swirling the flask continuously.[1][2]
- Endpoint Determination: As the endpoint is approached, the color of the solution will change from wine-red to purple and finally to a clear blue. The endpoint is reached when the last tinge of red disappears.[1][7][8]
- Record Volume: Record the final volume of the EDTA solution used.
- Replicate: Repeat the titration at least two more times with fresh samples to ensure concordant results.[7]

3. Calculation of Total Hardness

The total hardness of the water sample is calculated as milligrams of calcium carbonate (CaCO_3) per liter (mg/L), which is equivalent to parts per million (ppm). The calculation is as follows:

$$\text{Total Hardness (as mg/L CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09 \times 1000) / V_{\text{sample}}$$

Where:

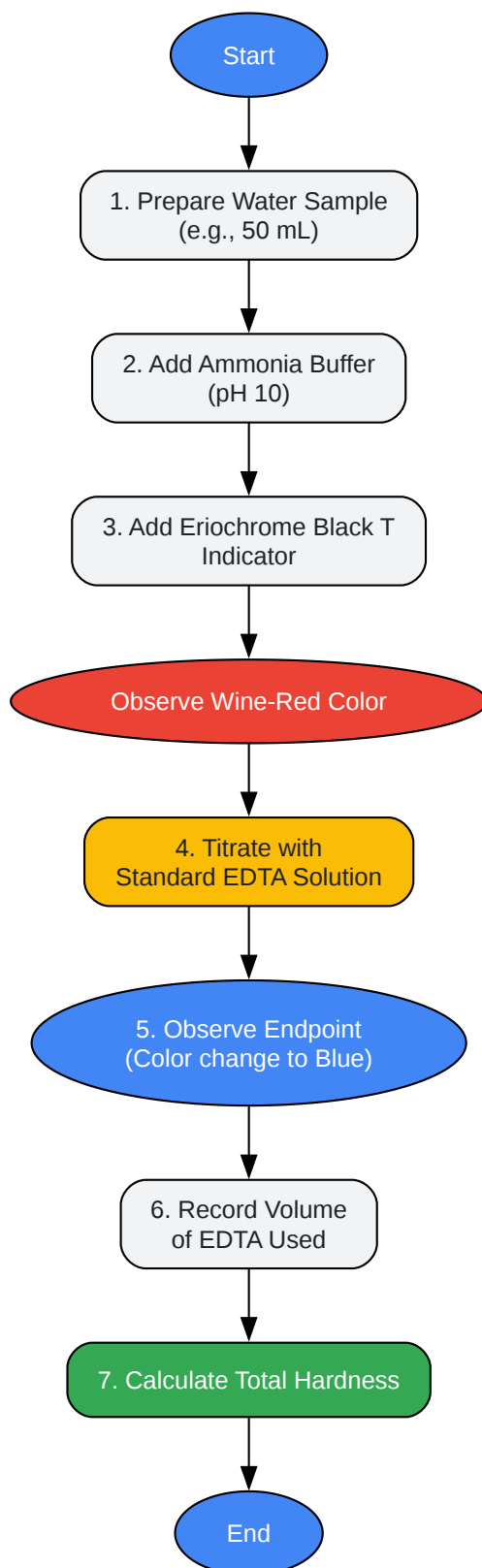
- V_{EDTA} = Volume of EDTA solution used in the titration (L)
- M_{EDTA} = Molarity of the EDTA solution (mol/L)
- 100.09 = Molar mass of CaCO_3 (g/mol)
- 1000 = Conversion factor from g to mg
- V_{sample} = Volume of the water sample used (L)

Interferences

Certain metal ions such as iron, copper, and aluminum can interfere with the titration by forming stable complexes with EDTA or the indicator, leading to fading or indistinct endpoints.[2][9]

Masking agents can be used to mitigate these interferences. Suspended or colloidal organic matter can also interfere with the endpoint and should be removed by filtration if present.[9]

Experimental Workflow Diagram



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Caption: Workflow for determining water hardness via complexometric titration.

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